

Lasalocid: A Technical Guide to its Structure and Chemical Properties

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Compound of Interest

Compound Name: Lasalocid

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This document provides a comprehensive technical overview of the structure, chemical properties, and mechanism of action of **Lasalocid**, a polyether ionophore antibiotic.

Chemical Structure and Identification

Lasalocid is a polyketide-derived antibiotic produced by the fermentation of *Streptomyces lasaliensis*.^{[1][2]} It is classified as a carboxylic ionophore, a group of lipid-soluble molecules that transport ions across biological membranes.^{[3][4]} The structure of **Lasalocid** is complex, featuring multiple chiral centers and several cyclic ether rings arranged in a rigid three-dimensional framework, which results in stereoisomerism.^[2] **Lasalocid A** is the primary homologue, though related substances (B, C, D, and E) can also be present.^{[5][6]}

IUPAC Name: 6-[(3R,4S,5S,7R)-7-[(2S,3S,5S)-5-ethyl-5-[(2R,5R,6S)-5-ethyl-5-hydroxy-6-methyloxan-2-yl]-3-methyloxolan-2-yl]-4-hydroxy-3,5-dimethyl-6-oxononyl]-2-hydroxy-3-methylbenzoic acid^[3]

Synonyms: **Lasalocid A**, Antibiotic X-537A, Ionophore X-537A^{[3][7]}

 Chemical Structure of Lasalocid *Figure 1: 2D Chemical Structure of Lasalocid A.*

Physicochemical Properties

The key physicochemical properties of **Lasalocid** and its commonly used sodium salt are summarized below. These properties are critical for its formulation, delivery, and biological activity.

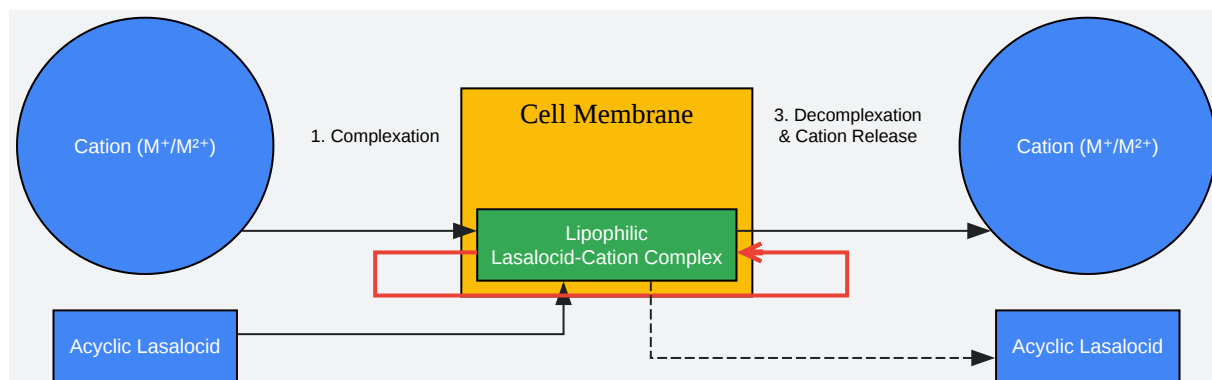
Property	Value (Lasalocid Acid)	Value (Lasalocid Sodium)	Reference(s)
Molecular Formula	C ₃₄ H ₅₄ O ₈	C ₃₄ H ₅₃ NaO ₈	[8][9]
Molecular Weight	590.80 g/mol	612.77 g/mol	[7][9]
Appearance	-	White to brown powder	[2]
Melting Point	110-114 °C	175-185 °C (with decomposition)	[8][9]
pKa (predicted)	6.4	-	[3]
Solubility	Soluble in methanol, ethanol, DMSO, DMF.	Soluble in methanol, ethanol, DMSO, DMF.	[7]
Optical Activity	[α]/D ²⁵ -7.55° (methanol)	[α]/D -28±3°, c = 1 in methanol	[8][9]

Mechanism of Action: Ionophore Activity

Lasalocid functions by binding and transporting cations across lipid membranes, disrupting the electrochemical gradients essential for cellular function.[4] Unlike some ionophores that form channels, **Lasalocid** acts as a mobile carrier. Its broad specificity allows it to form neutral, lipophilic complexes with both monovalent (e.g., Na⁺, K⁺) and divalent (e.g., Ca²⁺, Mg²⁺) cations.[1][10]

The process begins at the membrane interface where the acyclic form of **Lasalocid**'s carboxylate group interacts with a cation.[11] This triggers a conformational change, causing the molecule to fold into a cyclic structure that encapsulates the ion. This complex masks the ion's charge, allowing it to diffuse across the nonpolar interior of the membrane.[11] Upon reaching the opposite side, the complex re-equilibrates with the polar environment, causing **Lasalocid** to revert to its acyclic form and release the cation.[11] This disruption of ionic

homeostasis leads to osmotic lysis and cell death in susceptible organisms, such as coccidia protozoa.[2][4]



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Caption: **Lasalocid**-mediated cation transport across a cell membrane.

Experimental Protocols

The quantification of **Lasalocid** in various matrices, such as animal feed and tissues, is crucial for efficacy and safety monitoring. High-Performance Liquid Chromatography (HPLC) is a widely adopted analytical technique.

Determination of Lasalocid in Animal Feed by HPLC with Fluorescence Detection

This method, based on a collaborative study, is suitable for analyzing **Lasalocid** in premixes and complete animal feeds.[12][13]

1. Sample Extraction:

- Weigh a homogenized feed sample.
- Add 0.5% HCl acidified methanol as the extraction solvent.[12]
- Sonicate the mixture in a heated water bath (e.g., 40°C) for approximately 20 minutes to facilitate extraction.[12][13]

- Place the sample on a mechanical shaker for 1 hour.[12] For some protocols, samples are stored overnight and shaken again briefly the next day to ensure complete extraction.[12][13]

2. Sample Preparation:

- If necessary, dilute the sample extract with the extraction solvent to bring the concentration within the calibration range.[12]
- Filter the extract through a syringe filter (e.g., 0.45 µm) to remove particulate matter before injection.[14]

3. Chromatographic Analysis:

- System: Reversed-phase HPLC.
- Column: C18 column or equivalent.[15]
- Detection: Fluorescence detector.[15]
- Wavelengths: Excitation at 314 nm and Emission at 418 nm.[12][13]
- Quantification: Determine the concentration of **Lasalocid A** and other homologues by comparing peak areas to those of analytical standards.[13]

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Caption: Experimental workflow for HPLC analysis of **Lasalocid** in feed.

Stability and Storage

Lasalocid sodium is stable, with studies on feed additives showing no significant decrease in content after 24 months of storage at 25°C and 60% relative humidity. Standard stock solutions of **Lasalocid** in methanol are reported to be stable for up to 3 months when refrigerated. [14] For long-term storage of the analytical-grade compound, temperatures of 2-8°C are recommended. [9] The stability of **Lasalocid** in biological matrices has been established through multiple freeze-thaw cycles and for long-term storage at -30°C.

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